

Personal protective equipment for handling Ethyl 2-(hydroxymethyl)acrylate

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Compound of Interest

Compound Name: *Ethyl 2-(hydroxymethyl)acrylate*

Cat. No.: *B023875*

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Essential Safety and Handling Guide for Ethyl 2-(hydroxymethyl)acrylate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Ethyl 2-(hydroxymethyl)acrylate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 2-(hydroxymethyl)acrylate is a hazardous chemical that requires strict adherence to safety protocols. The primary hazards include toxicity upon skin contact, severe eye damage, skin irritation, and harm if swallowed.[1][2][3] It is also a combustible liquid that can polymerize explosively when heated.[2][4]

1.1. GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 3
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 1

Data sourced from multiple safety data sheets.[\[2\]](#)[\[3\]](#)

1.2. Recommended Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure.

Protection Type	Specification
Eye and Face Protection	Chemical safety goggles or a face shield. [5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and protective clothing to prevent skin contact. [5] [6]
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation. If vapors or mists are generated, a NIOSH/MSHA approved respirator is required. [5] [7]

Safe Handling and Storage

Proper handling and storage are critical to prevent accidents and maintain the chemical's stability.

2.1. Handling Procedures

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- Avoid all direct contact with the chemical.[\[4\]](#) Do not get it in your eyes, on your skin, or on your clothing.[\[7\]](#)

- Prevent the generation of mists and vapors.[2][4]
- Use explosion-proof equipment and take measures to prevent the buildup of electrostatic charge.[2]
- Do not eat, drink, or smoke in the handling area.[1][2] Wash hands thoroughly after handling. [1][2]

2.2. Storage Conditions

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[7]
- Protect from direct sunlight.[7]
- Keep the container tightly closed.[7]
- Store only if stabilized, as the unstabilized form can spontaneously polymerize.[4] The presence of oxygen is necessary for the stabilizer to be effective.[8]
- Incompatible materials to avoid include acids, bases, peroxides, and metals.[7]

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

3.1. First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing. Seek immediate medical attention.[4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[2][4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[1][4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Give one or two glasses of water to drink. Seek immediate medical attention.[4]

3.2. Spill Response

In the event of a spill, follow these steps:

- Evacuate all non-essential personnel from the area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material such as sand, silica gel, or a universal binder.[4][7]
- Collect the absorbed material into a suitable, closed container for disposal.[4][7]
- Do not allow the chemical to enter drains or waterways.[7]

Disposal Plan

Dispose of **Ethyl 2-(hydroxymethyl)acrylate** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not dispose of it in the sanitary sewer system.[7]

Physical and Chemical Properties

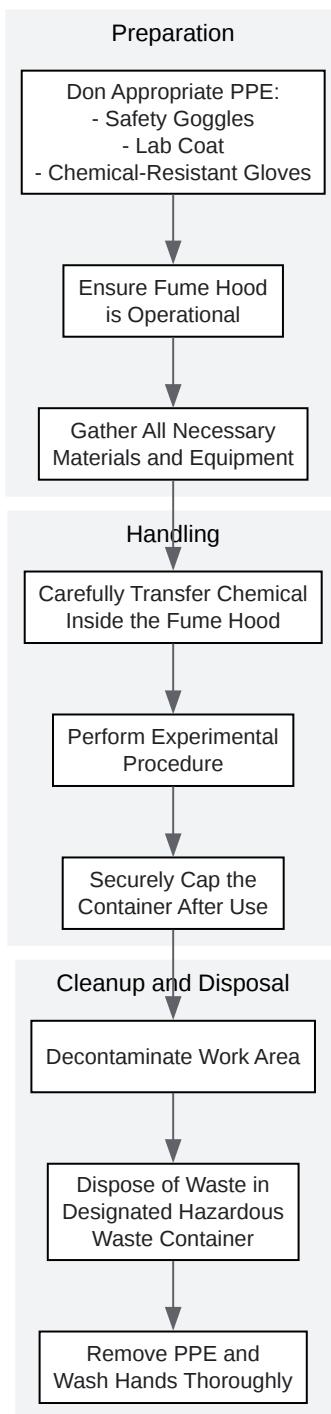
Property	Value
Molecular Formula	C ₆ H ₁₀ O ₃
Molecular Weight	130.14 g/mol
Appearance	Colorless liquid
Density	1.068 g/mL at 25 °C
Flash Point	101.1 °C (214.0 °F)
Boiling Point	80 °C at 2 mmHg
Storage Temperature	2-8°C

Data sourced from various product information sheets.[\[2\]](#)[\[9\]](#)

Visual Workflow Guides

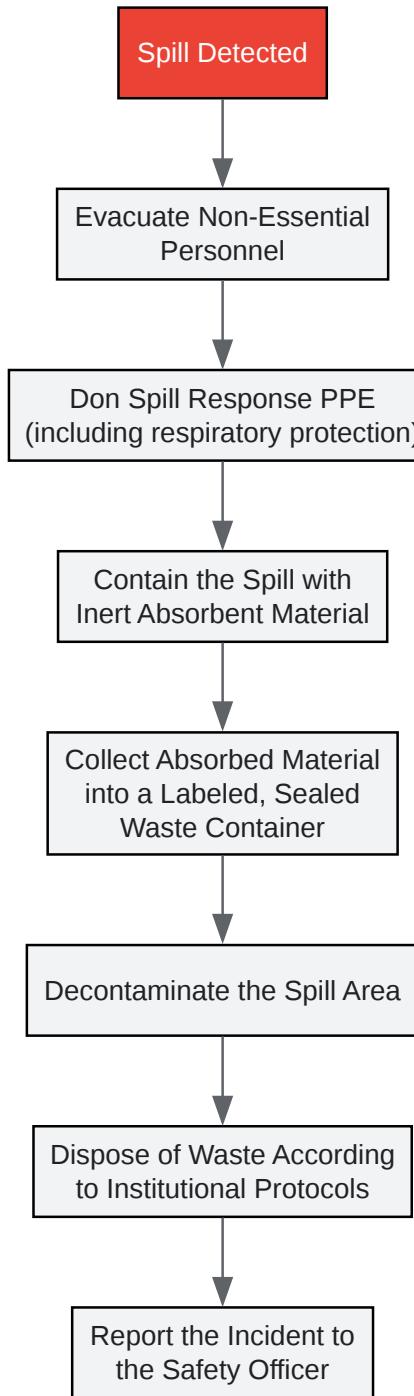
The following diagrams illustrate the standard operating procedure for handling **Ethyl 2-(hydroxymethyl)acrylate** and the protocol for responding to a chemical spill.

Standard Operating Procedure for Handling Ethyl 2-(hydroxymethyl)acrylate

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Caption: Workflow for the safe handling of **Ethyl 2-(hydroxymethyl)acrylate**.

Chemical Spill Response Protocol for Ethyl 2-(hydroxymethyl)acrylate

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Caption: Protocol for responding to a spill of **Ethyl 2-(hydroxymethyl)acrylate**.

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